

# Safe Disposal of 3-Bromo-2-methylpyridine: A Procedural Guide

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## Compound of Interest

Compound Name: 3-Bromo-2-methylpyridine

Cat. No.: B185296

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **3-Bromo-2-methylpyridine**, a compound recognized for its potential hazards, including skin and eye irritation and its combustible nature.[1][2] Adherence to these protocols is essential for minimizing risks and maintaining a safe research environment.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be equipped with the appropriate personal protective equipment (PPE) and to work in a well-ventilated area, such as a chemical fume hood.[3][4]

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before use.[4]
- Body Protection: A lab coat or chemical-resistant apron is necessary to prevent skin contact. [4]

- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator is required.[4][5]

## Step-by-Step Disposal Procedure

The recommended and compliant method for the disposal of **3-Bromo-2-methylpyridine** is through an approved chemical waste disposal service.[1][6] Attempting to neutralize or dispose of this chemical through standard laboratory drains is strictly prohibited.

- Waste Collection:
  - Collect waste **3-Bromo-2-methylpyridine**, including any contaminated materials (e.g., pipette tips, weighing boats, contaminated absorbent materials), in a designated and clearly labeled waste container.
  - The container must be made of a material compatible with the chemical and have a secure, tight-fitting lid.
  - The label should clearly state "Hazardous Waste," "**3-Bromo-2-methylpyridine**," and list the associated hazards (e.g., "Combustible," "Skin Irritant," "Eye Irritant").
- Waste Storage:
  - Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste accumulation area.[1]
  - Ensure the storage area is away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and strong acids.[5]
  - Maintain an inventory of the accumulated waste.
- Arrange for Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup.
  - Provide the waste manifest, including the chemical name, quantity, and hazard information, to the disposal service.

- Follow all institutional and local regulations for the transfer of hazardous waste.

## Spill and Emergency Procedures

In the event of a spill, evacuate the area and ensure it is well-ventilated. Remove all sources of ignition.<sup>[5]</sup> Wearing the appropriate PPE, absorb the spill with an inert material such as sand, vermiculite, or a commercial absorbent. Collect the contaminated material into a sealed container for disposal as hazardous waste.<sup>[5]</sup> For large spills, contact your institution's emergency response team.

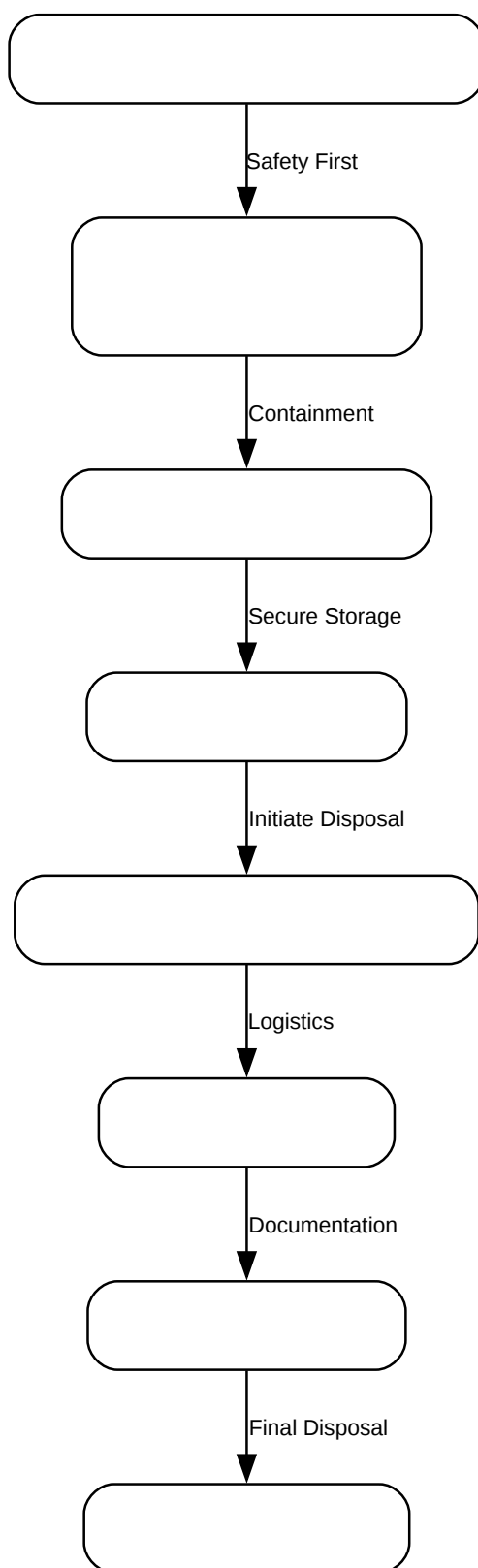
## Summary of Chemical and Physical Properties

For quick reference, the following table summarizes key quantitative data for **3-Bromo-2-methylpyridine** relevant to its safe handling and disposal.

Property	Value
Molecular Formula	C6H6BrN
Molecular Weight	172.02 g/mol <sup>[2]</sup>
Appearance	Colorless to light orange to yellow clear liquid or solid <sup>[2]</sup>
Boiling Point	173 °C (lit.) <sup>[3]</sup>
Flash Point	78.9 °C (174.0 °F) - closed cup <sup>[2]</sup>
Density	1.495 g/mL at 25 °C <sup>[2]</sup>

## Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **3-Bromo-2-methylpyridine**.



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Disposal workflow for **3-Bromo-2-methylpyridine**.

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